

A Technical Guide to Dopamine-13C Hydrochloride for Advanced Research

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Compound of Interest

Compound Name: Dopamine-13C hydrochloride

Cat. No.: B15622592

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This guide provides an in-depth overview of **Dopamine-13C hydrochloride**, a critical tool for researchers, scientists, and professionals in drug development. It covers its fundamental properties, applications in experimental settings, and its role in elucidating complex biological pathways.

Core Properties of Dopamine-13C Hydrochloride

Dopamine-13C hydrochloride is a stable isotope-labeled form of dopamine hydrochloride. The incorporation of a carbon-13 (^{13}C) isotope provides a distinct mass signature, making it an invaluable tracer in metabolic studies and for quantitative analysis.

Property	Value	Reference
CAS Number	335081-04-4	[1][2][3][4]
Molecular Formula	C ₇ ¹³ CH ₁₂ ClNO ₂	[2]
Molecular Weight	190.63 g/mol	[2]
Appearance	White to off-white solid	[1][3]
Unlabeled CAS	62-31-7	[1][3]
Storage	4°C, sealed storage, away from moisture	[2]
In Solvent Storage	-80°C (6 months); -20°C (1 month)	[2]

Applications in Research

Dopamine-13C hydrochloride is primarily utilized as an internal standard and tracer in a variety of research applications. Its use allows for precise quantification in complex biological matrices.

Use as an Internal Standard

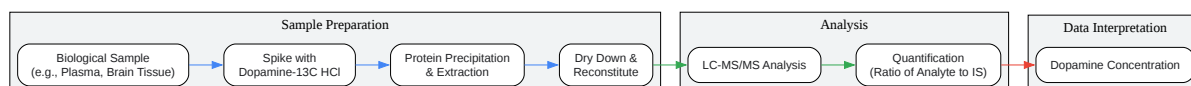
In quantitative mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), **Dopamine-13C hydrochloride** serves as an ideal internal standard.[1] Since its chemical and physical properties are nearly identical to the endogenous (unlabeled) dopamine, it co-elutes and ionizes similarly, allowing for accurate correction of matrix effects and variations in sample processing.

Metabolic Labeling and Flux Analysis

As a tracer, this compound can be introduced into cellular or animal models to track the metabolic fate of dopamine.[1] By monitoring the incorporation of the ¹³C label into downstream metabolites, researchers can elucidate metabolic pathways and measure their flux under different physiological or pathological conditions.

Experimental Workflow: Quantification of Dopamine using LC-MS

The following diagram illustrates a typical experimental workflow for the quantification of dopamine in a biological sample using **Dopamine-13C hydrochloride** as an internal standard.

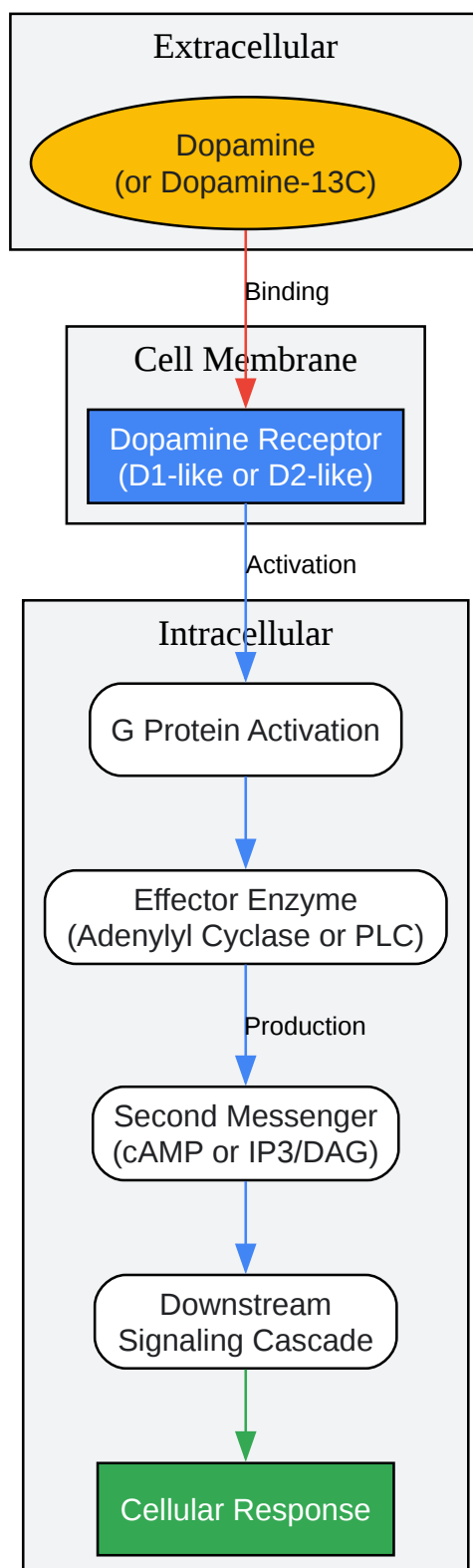


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LC-MS/MS workflow for dopamine quantification.

Dopamine Signaling Pathway Overview

Dopamine exerts its effects by binding to and activating specific G protein-coupled receptors (GPCRs) on the cell surface. The diagram below provides a simplified overview of the canonical dopamine signaling cascade initiated upon receptor binding. The use of labeled dopamine can help in studying receptor binding kinetics and downstream signaling events.



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Simplified dopamine signaling pathway.

Experimental Protocols

Detailed experimental protocols utilizing **Dopamine-13C hydrochloride** are highly specific to the research question and the analytical instrumentation available. The following provides a generalized protocol for the extraction and analysis of dopamine from brain tissue using LC-MS/MS.

Objective: To quantify the concentration of dopamine in a mouse striatal tissue sample.

Materials:

- Mouse striatal tissue
- **Dopamine-13C hydrochloride** (Internal Standard, IS)
- Perchloric acid (PCA) solution (0.1 M) containing 0.1% EDTA and 0.1% sodium bisulfite
- Acetonitrile (ACN)
- Methanol (MeOH)
- Formic acid (FA)
- LC-MS/MS system

Protocol:

- Tissue Homogenization:
 - Weigh the frozen striatal tissue sample.
 - Add 10 volumes of ice-cold 0.1 M PCA solution.
 - Homogenize the tissue on ice using a sonicator until the sample is completely dispersed.
- Internal Standard Spiking:
 - Add a known concentration of **Dopamine-13C hydrochloride** solution to the homogenate. The amount should be chosen to be within the linear range of the standard curve.

- Protein Precipitation:
 - Vortex the sample vigorously for 30 seconds.
 - Centrifuge the homogenate at 15,000 x g for 15 minutes at 4°C.
- Supernatant Collection:
 - Carefully collect the supernatant, which contains the dopamine and the internal standard.
- LC-MS/MS Analysis:
 - Inject a defined volume of the supernatant onto the LC-MS/MS system.
 - Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reverse-phase column.
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Gradient: A suitable gradient from low to high organic phase to achieve separation of dopamine from other compounds.
 - Flow Rate: A typical flow rate for the chosen column.
 - Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Multiple Reaction Monitoring (MRM):
 - Monitor the specific precursor-to-product ion transition for unlabeled dopamine.
 - Monitor the specific precursor-to-product ion transition for Dopamine-13C.
- Data Analysis:

- Generate a standard curve using known concentrations of unlabeled dopamine spiked with the same concentration of the internal standard.
- Calculate the peak area ratio of the endogenous dopamine to the Dopamine-13C internal standard in the samples.
- Determine the concentration of dopamine in the samples by interpolating the peak area ratios against the standard curve.


This technical guide provides a foundational understanding of **Dopamine-13C hydrochloride**. For specific applications, further optimization of protocols is necessary to meet the unique requirements of the experimental design and analytical instrumentation.

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